

# N-Nitrosornicotine levels in US vs Swedish snus

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## Compound of Interest

Compound Name: *N-Nitrosornicotine*

Cat. No.: *B7826418*

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A comparative analysis of **N-Nitrosornicotine** (NNN), a potent carcinogen, reveals significantly lower levels in Swedish snus compared to many US snus products. This difference is largely attributed to the distinct manufacturing processes and quality standards employed in Sweden, most notably the GothiaTek® standard.

## Quantitative Comparison of NNN Levels

Studies consistently demonstrate that Swedish snus manufactured under the GothiaTek® standard contains lower concentrations of tobacco-specific nitrosamines (TSNAs), including NNN, than many of their US counterparts. For instance, one study found the least-squares mean of NNN and another carcinogenic TSNA, NNK, to be 1360 ng/g in US snus, whereas it was 836 ng/g in Northern European snus.[1] Another analysis reported that total TSNA levels in some new US smokeless tobacco products were comparable to Swedish snus, although NNN levels in certain US products have been found to be higher.[2]

The GothiaTek® standard, a voluntary quality standard for Swedish snus, sets maximum levels for undesirable compounds.[3] Over the years, the limit for the sum of NNN and NNK has been progressively lowered. In 2016, Swedish Match, a major manufacturer, further reduced this limit.[4][5] As of 2024, the average content of NNN+NNK in snus manufactured by Swedish Match was 0.39 mg/kg (or µg/g), well below their established limit of 0.95 mg/kg.

In contrast, the U.S. Food and Drug Administration (FDA) has proposed a product standard to limit NNN in finished smokeless tobacco products to 1.0 microgram per gram (µg/g) of tobacco

on a dry weight basis. This proposed rule aims to reduce the elevated cancer risks associated with smokeless tobacco use.

The following table summarizes NNN and NNN+NNK levels found in various studies comparing US and Swedish snus products.

Product Category/Brand	NNN Level (µg/g)	NNN+NNK Level (µg/g)	Basis	Reference
US Snus				
Camel Snus	0.86 - 1.28	-	wet weight	
Marlboro Snus	0.42 - 0.47	-	wet weight	
US Snus (generic)	-	1.360	wet weight	
Novel Smokeless Products	0.72 - 1.79	-	wet weight	
Swedish Snus				
General Snus	-	~0.49 (average in 2014)	wet weight	
Swedish Match Snus (2024 avg)	-	0.39	as is	
Northern European Snus (generic)	-	0.836	wet weight	
Regulatory Limits				
GothiaTek® Standard	-	< 0.95	as is	
FDA Proposed Standard	< 1.0	-	dry weight	

## Experimental Protocols for NNN Quantification

The standard analytical method for quantifying NNN in smokeless tobacco products is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This technique offers high sensitivity and selectivity. The general workflow involves sample preparation, extraction, and instrumental analysis.

### Sample Preparation and Extraction

- **Sample Homogenization:** The snus product is first homogenized to ensure a representative sample.
- **Weighing:** A precise amount of the homogenized sample (typically 0.25 g) is weighed into an extraction vial.
- **Internal Standard Spiking:** A known amount of an isotopically labeled internal standard, such as  $^{13}\text{C}_6$ -NNN, is added to the sample. This standard is used to correct for any loss of analyte during sample processing and for variations in instrument response.
- **Extraction:** An extraction solvent, commonly 100 mM aqueous ammonium acetate, is added to the vial. The mixture is then agitated, for example, by shaking for one hour, to extract the NNN from the tobacco matrix.
- **Filtration:** The resulting extract is filtered, typically through a 0.45  $\mu\text{m}$  syringe filter, to remove solid particles before instrumental analysis.

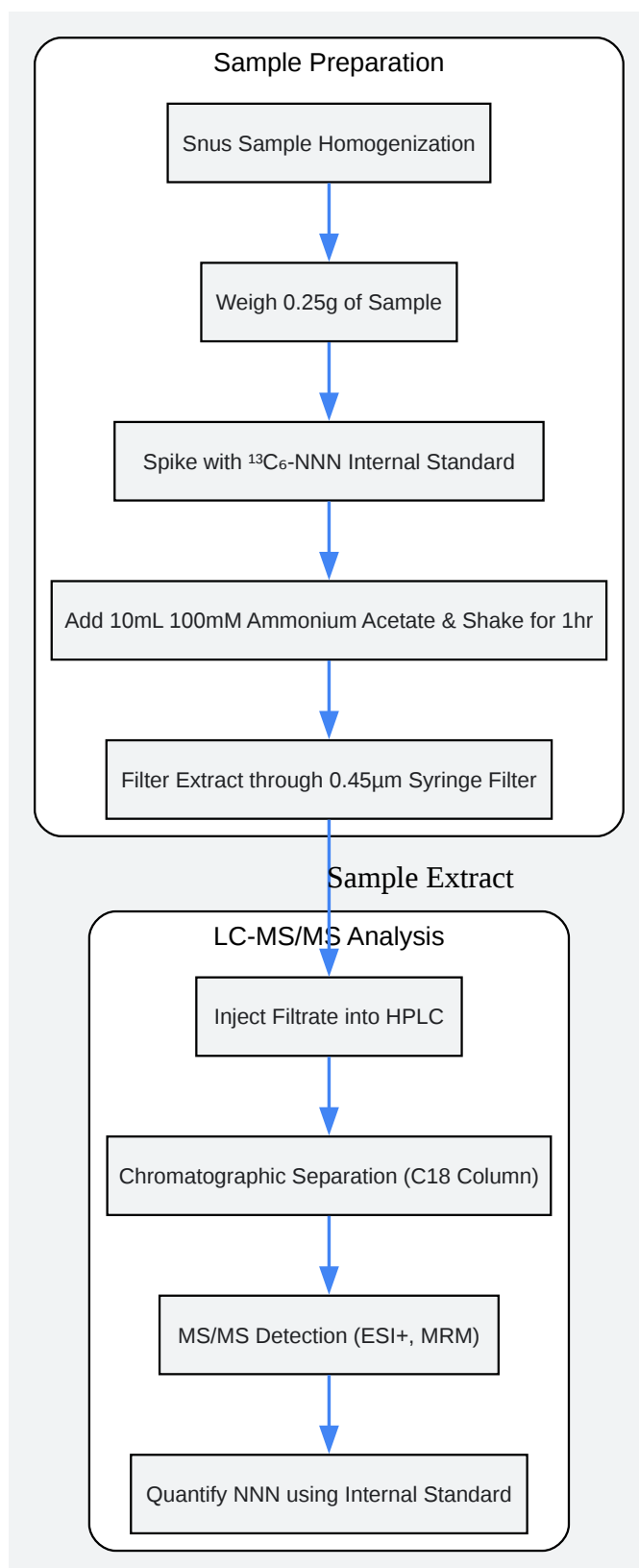
### Instrumental Analysis by LC-MS/MS

- **Chromatographic Separation:** The filtered extract is injected into an HPLC (High-Performance Liquid Chromatography) system. The NNN is separated from other components in the extract on a C18 analytical column. A gradient elution with a mobile phase consisting of ammonium acetate in water and acetonitrile is commonly used.
- **Mass Spectrometric Detection:** The eluent from the HPLC is introduced into a tandem mass spectrometer. The mass spectrometer is typically operated in the positive electrospray ionization (ESI+) mode.

- Quantification: NNN is detected and quantified using Multiple Reaction Monitoring (MRM). Specific precursor-to-product ion transitions are monitored for NNN and its internal standard. For NNN, a common transition is  $m/z$  178.2  $\rightarrow$  148.3.

## Experimental Workflow Diagram

The following diagram illustrates the typical workflow for the quantification of **N-Nitrosonornicotine** in snus products.



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Caption: Experimental workflow for NNN analysis in snus.

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